

# Application Notes and Protocols for Selective Metal Extraction from Spent Batteries

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## Compound of Interest

Compound Name: *Lithium thiocyanate*

Cat. No.: *B3191554*

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## Introduction

The recycling of spent lithium-ion batteries (LIBs) is critical for recovering valuable metals such as lithium (Li), cobalt (Co), nickel (Ni), and manganese (Mn), thereby promoting a circular economy and mitigating environmental concerns. While various hydrometallurgical methods are being explored, this document provides detailed application notes and protocols for selective metal extraction from spent battery cathode materials.

It is important to note that while the use of **lithium thiocyanate** (LiSCN) was specifically queried, a comprehensive review of publicly available scientific literature and patents reveals a lack of established and documented protocols for the use of LiSCN for the selective extraction of metals from spent battery cathodes. The primary applications of thiocyanate in hydrometallurgy are currently focused on the leaching of precious metals, such as gold.

Therefore, this document is structured as follows:

- A theoretical application note on the potential use of LiSCN, based on the general principles of thiocyanate chemistry. This section is hypothetical and intended for exploratory research.
- Detailed application notes and protocols for established methods of selective metal extraction from spent batteries, including acid leaching and the use of deep eutectic solvents. These protocols are based on published research.

# Section 1: Theoretical Application Note - Use of Lithium Thiocyanate (LiSCN)

## Theoretical Background

Thiocyanate ( $\text{SCN}^-$ ) is known to form complexes with various transition metals. In theory, a LiSCN solution could be used as a lixiviant to selectively dissolve metal ions from the cathode material of spent LIBs. The selectivity would depend on the stability constants of the metal-thiocyanate complexes and the specific process conditions. For instance, Co(II) and Ni(II) are known to form stable thiocyanate complexes, which could potentially be leveraged for their selective extraction.

## Hypothetical Experimental Protocol

Objective: To investigate the feasibility of using LiSCN for the selective leaching of Co, Ni, and Mn from a mixed cathode material (e.g., NMC).

Materials:

- Spent and crushed cathode material (e.g., NMC111)
- **Lithium thiocyanate** (LiSCN)
- Deionized water
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or hydrochloric acid (HCl) for pH adjustment
- Oxidizing agent (e.g., ferric sulfate,  $\text{Fe}_2(\text{SO}_4)_3$ )
- Standard laboratory glassware and equipment (beakers, magnetic stirrer, pH meter, filtration apparatus)

Procedure:

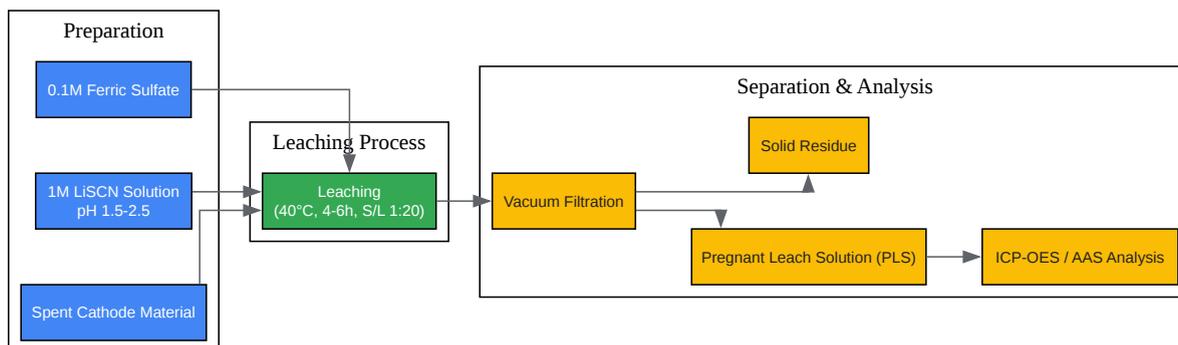
- Preparation of Leaching Solution: Prepare a 1 M LiSCN solution in deionized water. Adjust the pH to a range of 1.5-2.5 using dilute  $\text{H}_2\text{SO}_4$  or HCl.

- **Addition of Oxidant:** Add an oxidizing agent, such as ferric sulfate, to the leaching solution to achieve a concentration of 0.1 M. Ferric ions can act as an oxidant to facilitate the dissolution of metals.
- **Leaching Process:**
  - Add the spent cathode material to the leaching solution at a solid-to-liquid ratio of 1:20 (e.g., 5 g of cathode material in 100 mL of solution).
  - Maintain the temperature at 40°C with constant stirring for a duration of 4-6 hours.
  - Monitor and adjust the pH periodically to maintain it within the desired range.
- **Solid-Liquid Separation:** After leaching, separate the solid residue from the pregnant leach solution (PLS) by vacuum filtration.
- **Analysis:** Analyze the concentration of Li, Co, Ni, and Mn in the PLS using inductively coupled plasma optical emission spectrometry (ICP-OES) or atomic absorption spectroscopy (AAS) to determine the extraction efficiency.

## Expected Outcomes and Challenges

- **Potential for Selectivity:** It is hypothesized that Co and Ni may be preferentially leached over Li and Mn due to the formation of stable thiocyanate complexes.
- **Challenges:** The actual selectivity and efficiency of this process are unknown and would require empirical validation. The stability of the thiocyanate ion in the presence of an oxidant and the potential for co-extraction of other metals are significant challenges to overcome.

## Logical Workflow for Hypothetical LiSCN Leaching



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Caption: Hypothetical workflow for LiSCN-based metal extraction.

## Section 2: Application Notes and Protocols for Established Methods

The following sections detail protocols for well-documented methods for selective metal extraction from spent LIBs.

### Acid Leaching with Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>) and a Reducing Agent

Principle: In this hydrometallurgical process, sulfuric acid is used to leach metals from the cathode material. A reducing agent, such as hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), is often added to reduce Co(III) to Co(II), which is more readily soluble in acidic solutions.

Quantitative Data Summary:

Parameter	Li Extraction (%)	Co Extraction (%)	Ni Extraction (%)	Mn Extraction (%)	Reference
Method 1	>95	>95	>95	>95	[1]
Method 2	~94	~91	~93	~89	[2]
Method 3	>90	>90	>90	87.9	[3]

#### Experimental Protocol:

Objective: To achieve high extraction efficiencies of Li, Co, Ni, and Mn from mixed cathode materials using H<sub>2</sub>SO<sub>4</sub> and H<sub>2</sub>O<sub>2</sub>.

#### Materials:

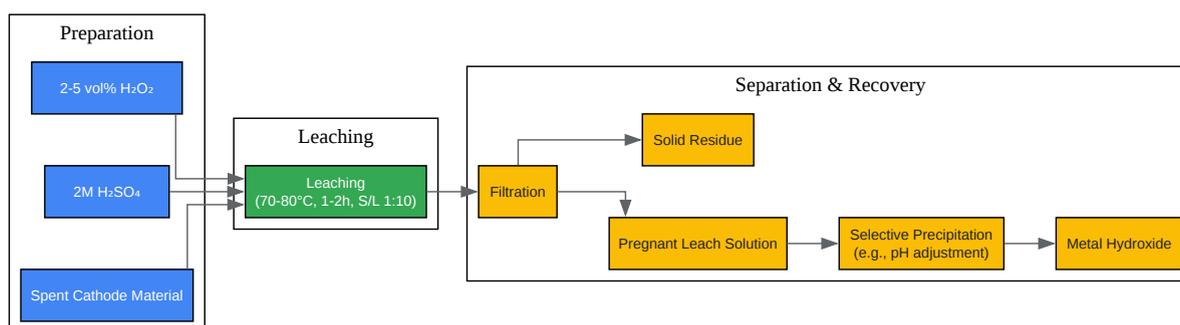
- Spent and crushed cathode material (e.g., NMC or LCO)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>, 98%)
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>, 30%)
- Deionized water
- Sodium hydroxide (NaOH) for pH adjustment (if needed for subsequent precipitation)
- Standard laboratory equipment

#### Procedure:

- Preparation of Leaching Solution: Prepare a 2 M H<sub>2</sub>SO<sub>4</sub> solution in deionized water.
- Leaching Process:
  - Add the spent cathode material to the 2 M H<sub>2</sub>SO<sub>4</sub> solution at a solid-to-liquid ratio of 1:10 (e.g., 10 g in 100 mL).
  - Heat the mixture to 70-80°C with constant stirring.

- Slowly add 2-5 vol% of H<sub>2</sub>O<sub>2</sub> to the mixture. The addition should be done carefully as the reaction is exothermic.
- Continue the reaction for 1-2 hours at the set temperature.
- Solid-Liquid Separation: Separate the solid residue from the PLS via filtration.
- Metal Recovery (Example: Cobalt Precipitation):
  - Adjust the pH of the PLS to around 8-9 using a NaOH solution to selectively precipitate cobalt hydroxide (Co(OH)<sub>2</sub>).
  - Filter the precipitate and wash it with deionized water.
- Analysis: Analyze the metal concentrations in the PLS and the solid residue to determine the extraction efficiency.

Experimental Workflow Diagram:



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Caption: Workflow for acid leaching of spent cathode materials.

## Leaching with Deep Eutectic Solvents (DES)

Principle: Deep eutectic solvents are mixtures of a hydrogen bond donor and a hydrogen bond acceptor, which have a lower melting point than the individual components. They are considered "green" solvents due to their low toxicity and biodegradability. In battery recycling, they can act as both a solvent and a reducing agent.

Quantitative Data Summary:

DES System	Li Extraction (%)	Co Extraction (%)	Ni Extraction (%)	Mn Extraction (%)	Conditions	Reference
Choline Chloride-Formic Acid	High Selectivity	High Selectivity	High Selectivity	High Selectivity	80°C, 120 min, S/L 1:200	[4][5]
Choline Chloride-Ethylene Glycol	-	-	-	-	-	[6]
Choline Chloride-Urea	-	-	-	-	-	[6]

Experimental Protocol:

Objective: To selectively extract valuable metals from spent cathodes using a choline chloride-based DES.

Materials:

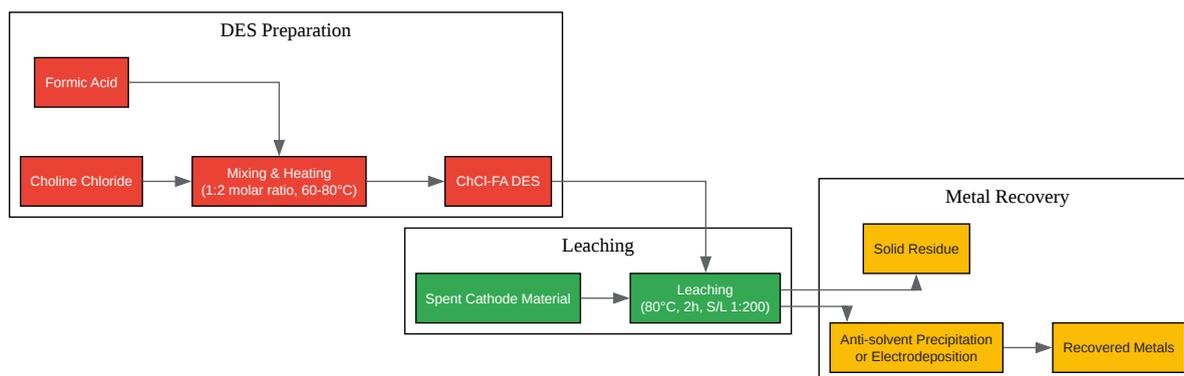
- Spent and crushed cathode material
- Choline chloride (ChCl)
- Formic acid (FA)

- Standard laboratory equipment

Procedure:

- Preparation of DES:
  - Mix choline chloride and formic acid in a molar ratio of 1:2 in a sealed flask.
  - Heat the mixture at 60-80°C with constant stirring until a clear, homogeneous liquid is formed.
- Leaching Process:
  - Add the spent cathode material to the prepared DES at a solid-to-liquid ratio of 1:200.
  - Maintain the temperature at 80°C with continuous stirring for 2 hours.
- Metal Recovery:
  - After leaching, the metals can be recovered from the DES through various methods such as anti-solvent precipitation (by adding water) or electrochemical deposition.
- Analysis: Analyze the metal concentrations in the DES and the solid residue.

Experimental Workflow Diagram:



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Caption: Workflow for metal extraction using a deep eutectic solvent.

## Conclusion

While the use of LiSCN for selective metal extraction from spent batteries is not a well-documented method, the field of battery recycling is rich with other effective hydrometallurgical techniques. The protocols provided for acid leaching and the use of deep eutectic solvents offer robust and well-researched starting points for scientists and researchers. Further investigation into novel lixiviants like LiSCN could be a valuable area of future research, potentially unlocking new pathways for more selective and efficient metal recovery.

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